

HPLC analysis method for 4-Amino-3-hydroxybenzonitrile

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Compound of Interest

Compound Name: 4-Amino-3-hydroxybenzonitrile

CAS No.: 55586-26-0

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An Application Note for the Isocratic Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) Analysis of **4-Amino-3-hydroxybenzonitrile**

Authored by: A Senior Application Scientist

Introduction

4-Amino-3-hydroxybenzonitrile is a key aromatic intermediate in the synthesis of various high-value chemical entities, including pharmaceuticals and specialized dyes.[1] Its molecular structure, featuring amino, hydroxyl, and nitrile functional groups, imparts a distinct polarity that necessitates a precise and reliable analytical method for quality control, stability testing, and purity assessment.[1][2] This application note presents a robust, validated isocratic reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative analysis of **4-Amino-3-hydroxybenzonitrile**.

The developed method is designed for researchers, quality control analysts, and drug development professionals, offering a straightforward yet highly specific and accurate protocol. The scientific integrity of this method is underpinned by principles outlined in the International Council for Harmonisation (ICH) guidelines, ensuring it is fit for its intended purpose.[3][4]

Method Development: Rationale and Causality

The selection of the analytical strategy was driven by the physicochemical properties of **4-Amino-3-hydroxybenzonitrile**.

- **Chromatographic Mode Selection:** The analyte is a polar aromatic compound (calculated XLogP3 of 0.6), making it an ideal candidate for reversed-phase chromatography.[2] RP-HPLC separates molecules based on their hydrophobicity, using a nonpolar stationary phase and a polar mobile phase.[5] This mode provides excellent resolution and reproducibility for a wide range of organic molecules, including those with polar functional groups.[6][7]
- **Stationary Phase (Column) Choice:** A C18 (octadecylsilane) bonded silica column was selected as the stationary phase. C18 columns are the most widely used in RP-HPLC due to their strong hydrophobic retention, versatility, and stability.[5][7] This provides a robust platform for retaining the aromatic ring of the analyte while allowing for modulation of retention time through the mobile phase composition.
- **Mobile Phase Composition:** The mobile phase consists of a mixture of acetonitrile (MeCN) and water, buffered with formic acid.
 - **Acetonitrile/Water:** This combination is a common choice for RP-HPLC, offering good solvating properties and low UV cutoff.[7] The ratio is optimized to achieve an appropriate retention time, ensuring the analyte peak is well-resolved from the solvent front without being excessively retained, which would lead to long run times and peak broadening.
 - **Formic Acid (0.1%):** The presence of an acidic modifier is critical. **4-Amino-3-hydroxybenzonitrile** possesses a basic amino group and a weakly acidic hydroxyl group. Maintaining a low pH (around 2.7 for 0.1% formic acid) ensures that the amino group is protonated and the hydroxyl group remains non-ionized. This suppression of ionization minimizes peak tailing and yields a sharp, symmetrical peak, which is essential for accurate quantification. Formic acid is also volatile, making it compatible with mass spectrometry (MS) if further characterization is needed.[8]
- **Detection:** A Diode Array Detector (DAD) or a variable wavelength UV detector is employed. The conjugated aromatic system of **4-Amino-3-hydroxybenzonitrile** results in strong UV

absorbance. A wavelength of 275 nm was selected based on spectral scanning to maximize sensitivity for the analyte.

Experimental Protocol

Instrumentation and Materials

- HPLC System: Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and Diode Array Detector (DAD).
- Column: ZORBAX Eclipse Plus C18, 4.6 x 150 mm, 5 µm particle size (or equivalent).
- Chemicals:
 - **4-Amino-3-hydroxybenzonitrile** reference standard (>95% purity).[\[9\]](#)[\[10\]](#)
 - Acetonitrile (HPLC grade).
 - Formic acid (LC-MS grade).
 - Deionized water (18.2 MΩ·cm).

Chromatographic Conditions

The following table summarizes the optimized chromatographic parameters for the analysis.

Parameter	Condition
Column	ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 5 μ m)
Mobile Phase	30:70 (v/v) Acetonitrile : 0.1% Formic Acid in Water
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	30 $^{\circ}$ C
Detection Wavelength	275 nm
Run Time	10 minutes

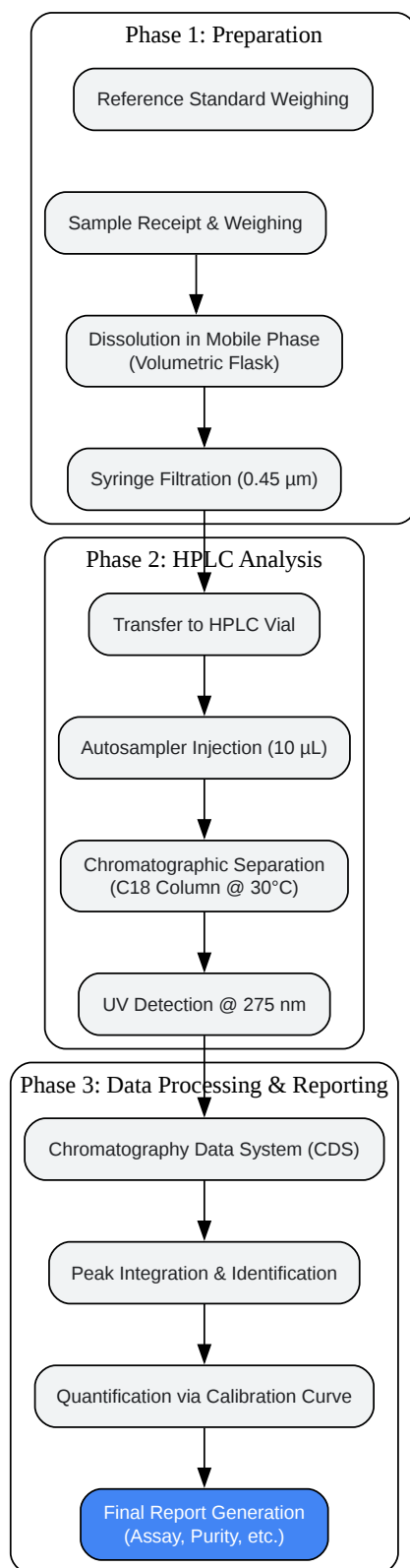
Preparation of Solutions

- Mobile Phase Preparation (1 L):
 - Measure 700 mL of deionized water into a 1 L graduated cylinder.
 - Add 1.0 mL of formic acid and mix thoroughly.
 - Add 300 mL of acetonitrile.
 - Degas the solution for 15 minutes using sonication or vacuum filtration.
- Standard Stock Solution (1000 μ g/mL):
 - Accurately weigh 25 mg of **4-Amino-3-hydroxybenzonitrile** reference standard.
 - Transfer to a 25 mL volumetric flask.
 - Dissolve and dilute to volume with the mobile phase. Sonicate if necessary to ensure complete dissolution.
- Working Standard Solutions (for Linearity):

- Prepare a series of five working standards (e.g., 5, 20, 50, 100, and 200 µg/mL) by serial dilution of the Standard Stock Solution with the mobile phase.
- Sample Preparation:
 - Accurately weigh a quantity of the sample powder expected to contain approximately 25 mg of **4-Amino-3-hydroxybenzonitrile**.
 - Transfer to a 25 mL volumetric flask.
 - Add approximately 20 mL of mobile phase and sonicate for 10 minutes to dissolve.
 - Allow the solution to cool to room temperature, then dilute to volume with the mobile phase.
 - Filter the solution through a 0.45 µm PTFE syringe filter into an HPLC vial before injection.

Analytical Workflow Diagram

The diagram below illustrates the complete workflow from sample preparation to data analysis and reporting.



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Caption: HPLC analysis workflow for **4-Amino-3-hydroxybenzonitrile**.

Method Validation Protocol

This protocol is based on the ICH Q2(R2) guidelines to demonstrate the method's suitability.^[3]
^[11]^[12]

System Suitability

Before sample analysis, inject a working standard (e.g., 50 µg/mL) five times. The system is deemed suitable if the following criteria are met:

- Tailing Factor: ≤ 1.5
- Theoretical Plates: ≥ 2000
- %RSD of Peak Area: $\leq 2.0\%$

Specificity

Analyze a blank (mobile phase), a placebo (if applicable), and the **4-Amino-3-hydroxybenzonitrile** standard. The blank and placebo should show no interfering peaks at the retention time of the analyte.

Linearity and Range

Inject the five prepared working standards (5-200 µg/mL) in triplicate. Plot a calibration curve of the mean peak area versus concentration.

- Acceptance Criteria: The correlation coefficient (R^2) should be ≥ 0.999 . The range is established as the interval between the upper and lower concentrations for which linearity, accuracy, and precision have been demonstrated.^[12]^[13]

Accuracy (% Recovery)

Perform a spike-recovery study by adding known amounts of the Standard Stock Solution to a placebo mixture at three concentration levels (e.g., 80%, 100%, and 120% of the target sample concentration). Prepare each level in triplicate.

- Acceptance Criteria: The mean recovery should be within 98.0% to 102.0%.

Precision

- Repeatability (Intra-assay precision): Prepare and analyze six individual samples at 100% of the target concentration on the same day, with the same analyst and instrument.[\[13\]](#)
- Intermediate Precision: Repeat the repeatability study on a different day, with a different analyst or instrument.
- Acceptance Criteria: The Relative Standard Deviation (%RSD) for both studies should be $\leq 2.0\%$.

Robustness

Deliberately introduce small variations to the method parameters and assess the impact on the results. Analyze a standard solution while varying:

- Flow Rate: ± 0.1 mL/min (0.9 and 1.1 mL/min).
- Column Temperature: ± 2 °C (28 °C and 32 °C).
- Mobile Phase Composition: $\pm 2\%$ organic content (e.g., 28% and 32% Acetonitrile).
- Acceptance Criteria: The system suitability parameters should remain within limits, and the assay results should not significantly deviate from the nominal method.[\[12\]](#)

Representative Data and Results

A representative chromatogram would be displayed here, showing a sharp, symmetrical peak for **4-Amino-3-hydroxybenzonitrile** at a retention time of approximately 4.5 minutes, well-resolved from the solvent front.

Method Validation Summary

Validation Parameter	Result	Acceptance Criteria	Status
Linearity (R^2)	0.9995	≥ 0.999	Pass
Range	5 - 200 $\mu\text{g/mL}$	-	Pass
Accuracy (% Recovery)	99.2% - 101.5%	98.0% - 102.0%	Pass
Repeatability (%RSD)	0.85%	$\leq 2.0\%$	Pass
Intermediate Precision (%RSD)	1.12%	$\leq 2.0\%$	Pass
Robustness	No significant impact observed	System suitability met	Pass

Conclusion

The isocratic RP-HPLC method detailed in this application note is demonstrated to be specific, linear, accurate, precise, and robust for the quantitative determination of **4-Amino-3-hydroxybenzonitrile**. The simple mobile phase, isocratic conditions, and short run time make it highly efficient and suitable for routine analysis in a quality control environment. The comprehensive validation protocol ensures that the method is reliable and adheres to international regulatory standards, providing confidence in the analytical results generated.

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